

An In-depth Technical Guide to Methyl Yellow: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Methyl yellow

Cat. No.: B045819

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Introduction

Methyl yellow, also known as p-Dimethylaminoazobenzene, is an azo dye with the chemical formula $C_{14}H_{15}N_3$.^[1] Historically used as a food coloring agent under the name "butter yellow," its use in consumables was discontinued upon the discovery of its carcinogenic properties.^[1] Today, **methyl yellow** finds applications in research and industrial settings, primarily as a pH indicator and a dye for various materials like polishes, polystyrene, and soap.^[2] This technical guide provides a comprehensive overview of **methyl yellow**, including its chemical and physical properties, a detailed synthesis protocol, its mechanism of action as a pH indicator, and a summary of its metabolic pathway and toxicological significance.

Core Chemical and Physical Properties

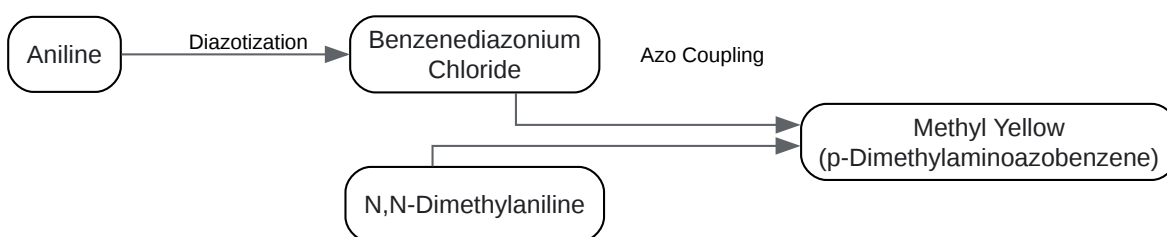
Methyl yellow is a golden-yellow crystalline solid.^[3] It is sparingly soluble in water but soluble in organic solvents such as alcohol, ether, chloroform, benzene, and petroleum ether.^[3] The key physicochemical properties of **methyl yellow** are summarized in the table below for easy reference.

Property	Value
CAS Number	60-11-7
Molecular Formula	C14H15N3
Molar Mass	225.29 g/mol
Appearance	Golden yellow flakes or powder[3]
Melting Point	114-117 °C[3]
pH Indicator Range	pH 2.9 (red) – 4.0 (yellow)[1]
Solubility	Insoluble in water; Soluble in alcohol, ether, chloroform, benzene, petroleum ether[3]

Synthesis of Methyl Yellow

The synthesis of **methyl yellow** is a classic example of a diazotization and azo coupling reaction. The overall process involves the reaction of aniline with N,N-dimethylaniline.

NaNO₂, HCl
0-5 °C



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Synthesis of **Methyl Yellow** via Diazotization and Azo Coupling.

Experimental Protocol: Laboratory Synthesis of Methyl Yellow

This protocol outlines the steps for the laboratory synthesis of **methyl yellow**.

Materials:

- Aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- N,N-dimethylaniline
- Sodium Acetate
- Ice
- Ethanol

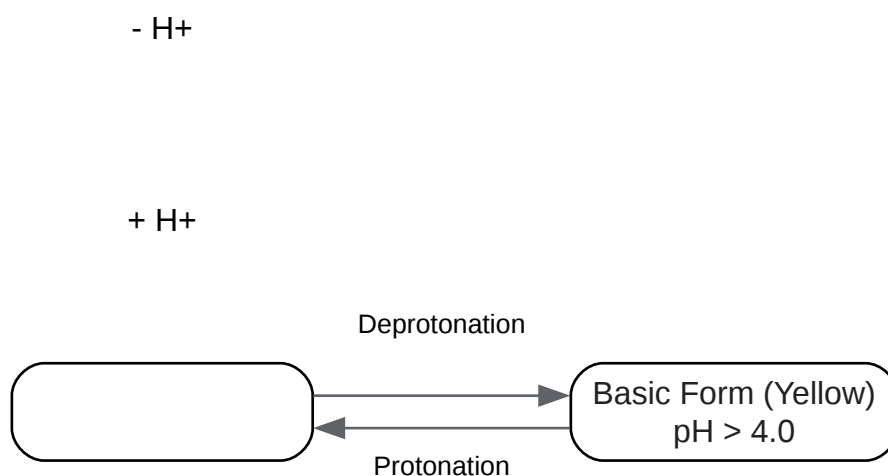
Procedure:

- Diazotization of Aniline:
 - In a beaker, dissolve a specific molar equivalent of aniline in a solution of concentrated hydrochloric acid and water.
 - Cool the resulting solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature between 0-5 °C. Stir the mixture continuously. The formation of the benzenediazonium chloride solution is indicated by a slight color change.
- Azo Coupling with N,N-dimethylaniline:
 - In a separate beaker, dissolve N,N-dimethylaniline in ethanol.
 - Slowly add the freshly prepared, cold benzenediazonium chloride solution to the N,N-dimethylaniline solution with constant stirring.

- Add a solution of sodium acetate to adjust the pH and facilitate the coupling reaction. A colored precipitate of **methyl yellow** will form.
- Isolation and Purification:
 - Allow the reaction mixture to stand in an ice bath to ensure complete precipitation.
 - Collect the crude **methyl yellow** precipitate by vacuum filtration and wash it with cold water.
 - Recrystallize the crude product from ethanol to obtain purified golden-yellow crystals of **methyl yellow**.
 - Dry the purified crystals in a desiccator.

Application as a pH Indicator

Methyl yellow is a well-known acid-base indicator.^[1] Its color change is attributed to a structural rearrangement in response to varying hydrogen ion concentrations. In acidic solutions with a pH below 2.9, **methyl yellow** exists in a protonated form, which exhibits a red color. As the pH increases above 4.0, it deprotonates to a form that is yellow.^[1]



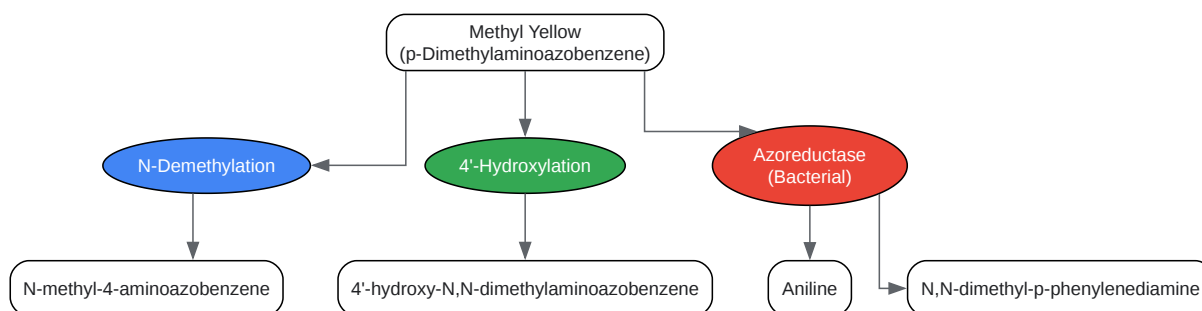
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Mechanism of **Methyl Yellow** as a pH Indicator.

Metabolism and Toxicology

The toxicological significance of **methyl yellow** is primarily associated with its carcinogenicity. The metabolism of **methyl yellow** is a critical factor in its toxic effects. In mammals, the initial metabolic pathways involve N-demethylation and 4'-hydroxylation.[3] Bacterial metabolism, particularly by the gut microbiota, plays a significant role in the breakdown of azo dyes. The key enzymatic reaction is the cleavage of the azo bond by azoreductases, which results in the formation of aromatic amines.[4][5]

The metabolic breakdown of **methyl yellow** can be summarized as follows:



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Simplified Metabolic Pathway of **Methyl Yellow**.

The formation of aromatic amines, such as aniline and N,N-dimethyl-p-phenylenediamine, through the action of azoreductases is a crucial step in the detoxification or toxification process. [6] Some of these metabolites are known to be carcinogenic.[7]

Conclusion

Methyl yellow, while no longer used in food products due to its toxicity, remains a compound of interest for researchers in various fields. Its straightforward synthesis and distinct pH-indicating properties make it a useful tool in the laboratory. Understanding its metabolic fate is crucial for toxicological studies and for developing strategies for the bioremediation of azo

dyes. This guide provides a foundational understanding of the key technical aspects of **methyl yellow** for professionals in research and drug development.

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